

Essential Safety and Operational Guide for Handling Cbz-Succinimide

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Compound of Interest

Compound Name: Cbz succinimide

Cat. No.: B8005595

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This guide provides immediate safety, handling, and disposal protocols for researchers, scientists, and drug development professionals working with N-(Benzyloxycarbonyloxy)succinimide (Cbz-succinimide). Adherence to these procedures is critical for ensuring laboratory safety and procedural accuracy.

Chemical Identifier and Hazard Information:

Identifier	Details
Chemical Name	N-(Benzyloxycarbonyloxy)succinimide
Synonyms	Cbz-OSu, Z-OSu, Benzyl N-succinimidyl carbonate
CAS Number	13139-17-8
Molecular Formula	C ₁₂ H ₁₁ NO ₅
Molecular Weight	249.22 g/mol
Appearance	White to off-white solid, fine crystalline powder. [1] [2]
Hazards	Skin irritant, serious eye irritant, may cause respiratory irritation, may cause an allergic skin reaction. [3] [4] [5]

Personal Protective Equipment (PPE)

All personnel must use the following PPE when handling Cbz-succinimide.

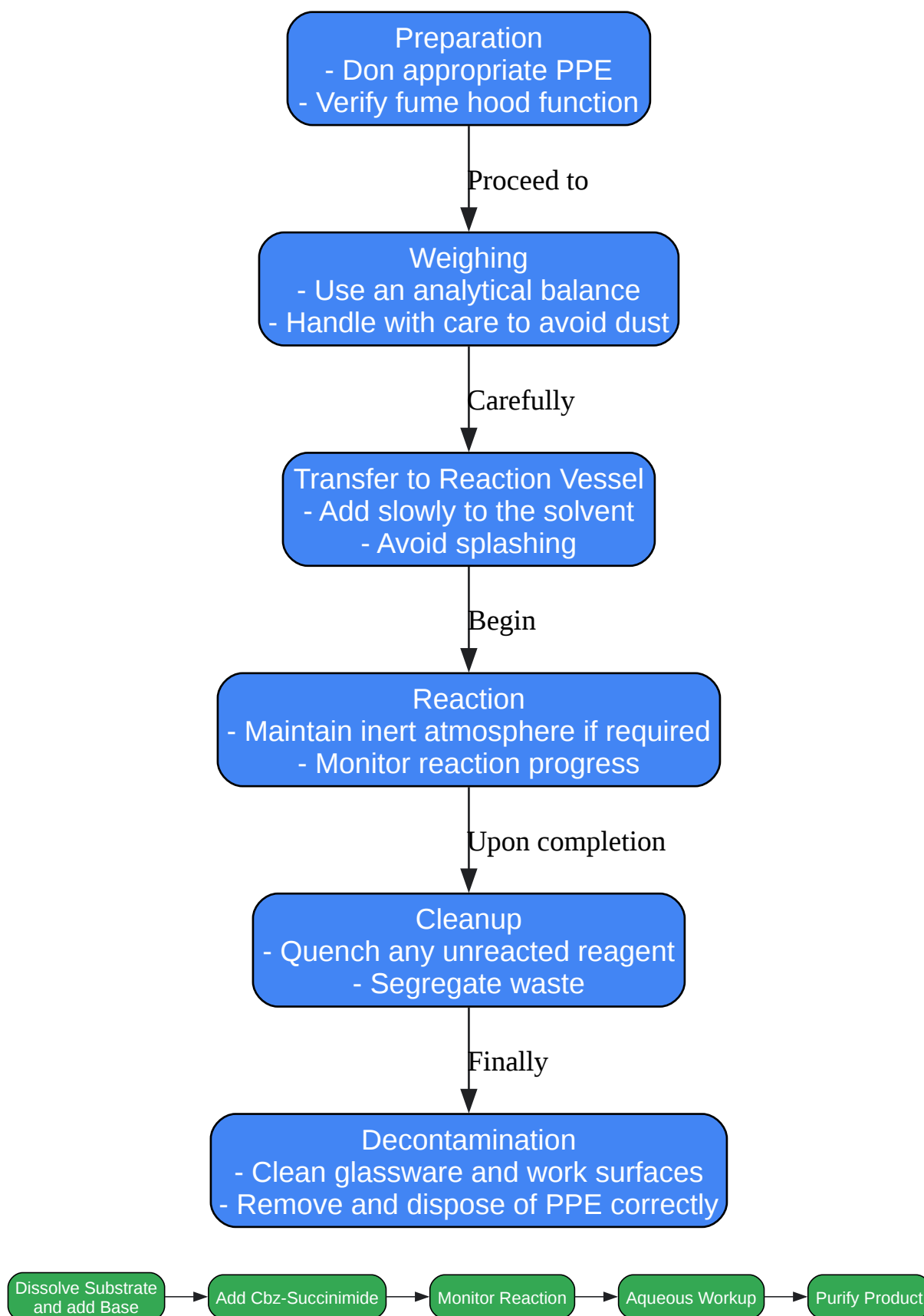
PPE Category	Specification	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	EN 166 (EU) or OSHA 29 CFR 1910.133 (US).[6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), inspected before use.[6]	Wear impervious, flame-retardant clothing to prevent skin exposure.[1][6]
Respiratory Protection	A NIOSH/MSHA-approved N95 dust mask is required. If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[6]	

Handling and Storage Protocols

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[3]
- Ensure safety showers and eyewash stations are readily accessible.[7]

Procedural Workflow for Handling Cbz-Succinimide:



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